Stability and degradation of Cyclotetradecane-1,2-dione

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Compound of Interest		
Compound Name:	*Cyclotetradecane-1,2-dione*	
Cat. No.:	*B15482710*	*Get Quote*

Technical Support Center: **Cyclotetradecane-1,2-dione**

Welcome to the technical support center for **Cyclotetradecane-1,2-dione**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and degradation of this compound. Below you will find frequently asked questions (FAQs), troubleshooting guides, and experimental protocols to assist in your research.

Frequently Asked Questions (FAQs)

Q1: What is **Cyclotetradecane-1,2-dione** and what are its basic properties?

A1: **Cyclotetradecane-1,2-dione** is a macrocyclic diketone with the molecular formula $C_{14}H_{24}O_2$.[1][2] It is classified as a cyclic ketone and an organic oxygen compound.[2]

Table 1: Physical and Chemical Properties of **Cyclotetradecane-1,2-dione**

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Property	Value	Source
Molecular Formula	$C_{14}H_{24}O_2$	PubChem[1]
Molecular Weight	224.34 g/mol	PubChem[1]
IUPAC Name	cyclotetradecane-1,2-dione	PubChem[1]
CAS Number	23427-68-1	PubChem[1]
Topological Polar Surface Area	34.1 $Å^2$	PubChem[1]
XlogP	4.3	PubChem[1]

Q2: What are the primary factors that can cause degradation of **Cyclotetradecane-1,2-dione**?

A2: Like many organic compounds, the stability of **Cyclotetradecane-1,2-dione** can be influenced by several environmental factors.[3] The presence of two ketone functional groups suggests potential susceptibility to:

- Hydrolysis: Degradation in the presence of water, which can be accelerated under acidic or basic conditions.[3][4]
- Oxidation: Reaction with oxygen or other oxidizing agents.[3][5] The carbon-carbon bond between the two carbonyl groups can be susceptible to oxidative cleavage.
- Photolysis: Degradation upon exposure to light, particularly UV light.[3][4][6] Functional groups like carbonyls can make a molecule more susceptible to photodegradation.[6]
- Thermal Stress: Decomposition at elevated temperatures.[3][4][6]

Q3: How should I properly store **Cyclotetradecane-1,2-dione** to ensure its stability?

A3: To minimize degradation, it is recommended to store **Cyclotetradecane-1,2-dione** under controlled conditions. Based on general best practices for chemical stability:

- Temperature: Store in a cool, and dark place. For long-term storage, refrigeration or freezing is advisable.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation.

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- Light: Protect from light by using amber-colored vials or by storing the container in a dark enclosure.[4]
- Moisture: Keep in a tightly sealed container with a desiccant to protect from moisture, which can lead to hydrolysis.

Q4: What are the likely degradation products of **Cyclotetradecane-1,2-dione**?

A4: While specific degradation pathways for this exact molecule are not extensively documented in publicly available literature, based on the chemistry of α-diketones, potential degradation products could arise from:

- Oxidative Cleavage: This would break the bond between the two carbonyl carbons, potentially forming a dicarboxylic acid (1,12-dodecanedioic acid).
- Baeyer-Villiger Oxidation: This reaction, common for ketones, would involve the insertion of an oxygen atom adjacent to a carbonyl group, forming a cyclic ester (lactone).
- Hydrolytic Cleavage: Under certain conditions, hydrolysis could also lead to ring-opening to form a keto-carboxylic acid.

Troubleshooting Guide

This guide is intended to help you troubleshoot common issues you might encounter during your experiments with **Cyclotetradecane-1,2-dione**.

Issue 1: Loss of compound purity over time, as observed by chromatography (e.g., HPLC, GC).

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Potential Cause	Suggested Solution
Improper Storage	Review storage conditions. Ensure the compound is stored at a low temperature, protected from light, moisture, and oxygen.[3][4]
Solvent-Induced Degradation	The solvent used for storage or analysis may be causing degradation. Assess the stability of the compound in different solvents. Consider using aprotic, non-polar solvents for storage.
Contamination	The sample may be contaminated with impurities that are catalyzing degradation. Re-purify the compound if necessary.

Issue 2: Unexpected peaks appearing in analytical data (e.g., NMR, Mass Spectrometry).

Potential Cause	Suggested Solution
Formation of Degradation Products	This is a strong indicator of compound instability. Refer to Q4 of the FAQ for potential degradation products and try to characterize the new peaks. Perform forced degradation studies to confirm.[4][5]
Isomerization/Tautomerization	1,2-diones can exist in equilibrium with their enol tautomer.[7] Changes in solvent or temperature could shift this equilibrium, leading to the appearance of new signals.
Reaction with Solvent or Impurities	The compound may be reacting with residual water, acid, or other impurities in your solvents or reagents. Use high-purity, dry solvents.

Issue 3: Inconsistent results in biological or chemical assays.

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Potential Cause	Suggested Solution
Degradation in Assay Buffer	The pH, ionic strength, or components of your assay buffer could be causing the compound to degrade over the course of the experiment. Test the stability of the compound in the assay buffer over time.
Photodegradation during Experiment	If your experiment is conducted under ambient light, the compound may be degrading. Perform the experiment under low-light or dark conditions.
Adsorption to Labware	Due to its lipophilic nature (XlogP of 4.3), the compound may adsorb to plastic labware, reducing its effective concentration.[1] Consider using glass or low-adhesion microplates.

Troubleshooting Decision Tree

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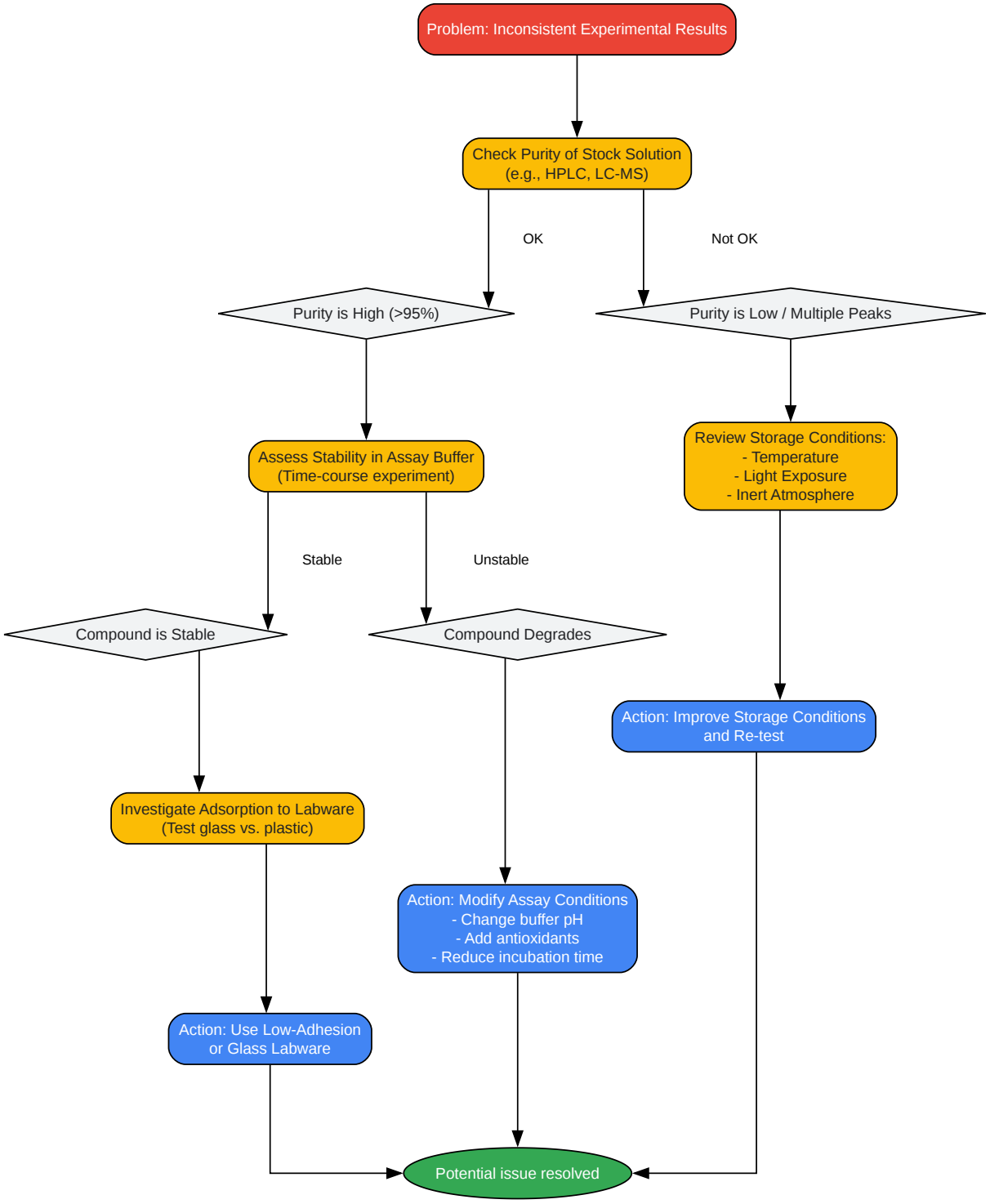

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Caption: Troubleshooting workflow for inconsistent experimental results.

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Experimental Protocols

Protocol 1: Forced Degradation Study

Forced degradation studies, also known as stress testing, are essential for identifying potential degradation products and understanding the intrinsic stability of a molecule.[5][6]

Objective: To evaluate the stability of **Cyclotetradecane-1,2-dione** under various stress conditions.

Materials:

- **Cyclotetradecane-1,2-dione**
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H_2O_2), 3%
- Methanol or Acetonitrile (HPLC grade)
- Water (HPLC grade)
- HPLC system with UV or MS detector
- pH meter
- Calibrated oven
- Photostability chamber

Methodology:

- Sample Preparation: Prepare a stock solution of **Cyclotetradecane-1,2-dione** in a suitable solvent (e.g., acetonitrile) at a concentration of 1 mg/mL.
- Acid Hydrolysis:

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- Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl.
- Incubate at 60°C for 24 hours.
- Cool, neutralize with 0.1 M NaOH, and dilute with mobile phase for analysis.

- Base Hydrolysis:
  - Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH.
  - Incubate at 60°C for 24 hours.
  - Cool, neutralize with 0.1 M HCl, and dilute with mobile phase for analysis.
- Oxidative Degradation:
  - Mix 1 mL of the stock solution with 1 mL of 3% H_2O_2.
  - Keep at room temperature, protected from light, for 24 hours.
  - Dilute with mobile phase for analysis.
- Thermal Degradation:
  - Place a solid sample of the compound in a calibrated oven at 80°C for 48 hours.
  - Dissolve the stressed sample in the solvent for analysis.
- Photolytic Degradation:
  - Expose a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter.
  - Analyze the sample, ensuring a control sample is kept in the dark.
- Analysis:

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- Analyze all samples by a stability-indicating HPLC method (a method that can separate the parent compound from its degradation products).
- Calculate the percentage of degradation for each condition.

Table 2: Example Data from Forced Degradation Study

Stress Condition	Duration	Temperature	% Degradation (Example)	No. of Degradants (Example)
0.1 M HCl	24 h	60°C	8.5%	2
0.1 M NaOH	24 h	60°C	15.2%	3
3% H_2O_2	24 h	RT	25.8%	1
Thermal (Solid)	48 h	80°C	5.1%	1
Photolytic	1.2 M lux h	RT	11.7%	2

Forced Degradation Workflow

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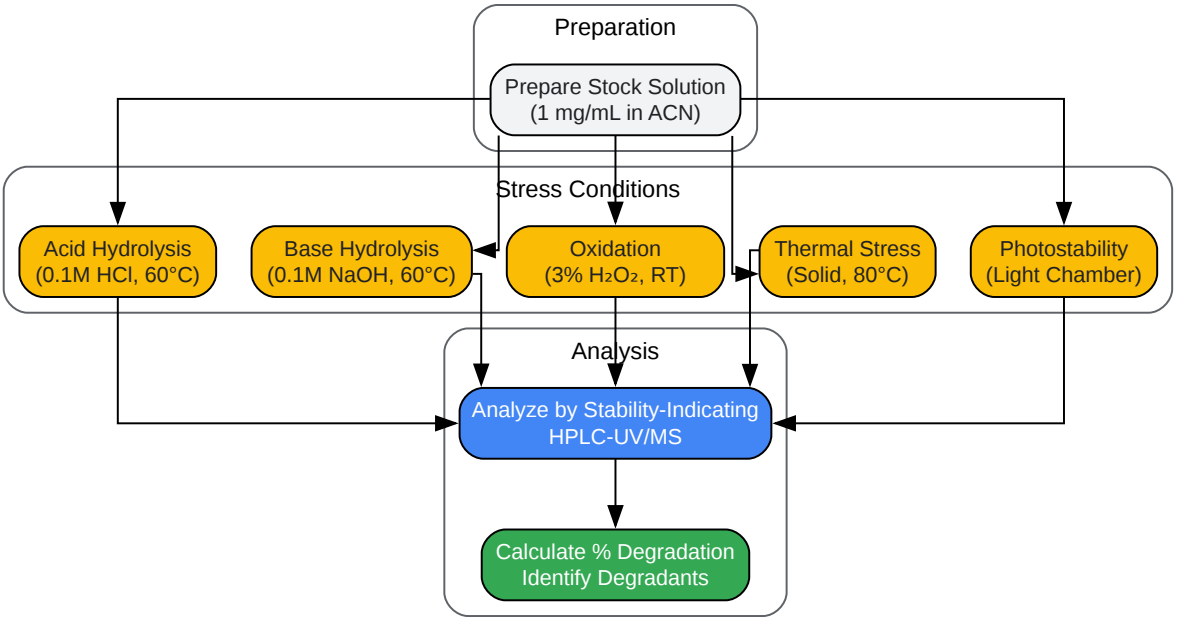

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Caption: General workflow for a forced degradation study.

Hypothetical Degradation Pathway: Oxidative Cleavage

The following diagram illustrates a potential degradation pathway for **Cyclotetradecane-1,2-dione** under oxidative stress.

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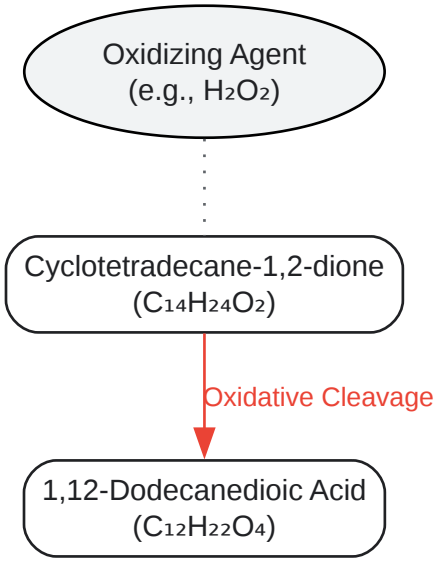

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Caption: Potential oxidative cleavage of **Cyclotetradecane-1,2-dione**.

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